

# 4-Fluorobenzo[d]thiazole: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 4-Fluorobenzo[d]thiazole

CAS No.: 1247348-92-0

Cat. No.: B3177024

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## Introduction: The Rising Prominence of the Fluorobenzothiazole Scaffold in Drug Discovery

The benzothiazole ring system, a bicyclic scaffold composed of fused benzene and thiazole rings, is a cornerstone in medicinal chemistry, recognized for its vast therapeutic potential.<sup>[1]</sup> Its derivatives are known to exhibit a wide array of biological activities, including anticancer, antimicrobial, anti-inflammatory, and neuroprotective properties.<sup>[2]</sup> The strategic incorporation of a fluorine atom onto this privileged structure, specifically at the 4-position, gives rise to **4-Fluorobenzo[d]thiazole**. This modification is of particular interest to drug development professionals as fluorine substitution can significantly enhance metabolic stability, binding affinity, and membrane permeability, thereby improving the overall pharmacokinetic and pharmacodynamic profile of a drug candidate.

This guide serves as an in-depth technical resource for researchers, scientists, and drug development professionals. It provides comprehensive data on the chemical identity and safety of **4-Fluorobenzo[d]thiazole** (CAS No. 1247348-92-0), outlines a fundamental synthetic protocol, and explores the burgeoning applications of its derivatives in modern therapeutics, from oncology to infectious diseases.

## Chemical Identity and Physicochemical Properties

Accurate identification is the foundation of all scientific research. The key identifiers and properties of **4-Fluorobenzo[d]thiazole** are summarized below.

Identifier	Value	Source
CAS Number	1247348-92-0	[3][4]
IUPAC Name	4-Fluoro-1,3-benzothiazole	N/A
Molecular Formula	C <sub>7</sub> H <sub>4</sub> FNS	N/A
Molecular Weight	153.18 g/mol	N/A
Synonyms	4-Fluorobenzothiazole	[3]

## Critical Safety and Handling Information

While a specific Safety Data Sheet (SDS) for **4-Fluorobenzo[d]thiazole** is not widely available, data from the closely related analogue, 4-Fluorobenzo[c][4][5][6]thiadiazole, provides valuable insight into the expected hazard profile.[7] Researchers should handle this compound with the utmost care, assuming it possesses similar hazardous properties until proven otherwise.

Table of Hazard and Precautionary Data (Based on Analogue CAS 134963-05-6)[7]

Category	GHS Hazard Statement	Precautionary Statements (Selected)
Acute Toxicity	H302: Harmful if swallowed.	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.
Skin Irritation	H315: Causes skin irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water.
Eye Irritation	H319: Causes serious eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Respiratory Irritation	H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.

#### Handling and Storage:

- Engineering Controls: Always handle in a well-ventilated area, preferably within a chemical fume hood.[7]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side shields or goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[7]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[8]

## The Role of 4-Fluorobenzothiazole in Modern Therapeutics

The 4-fluorobenzothiazole scaffold is a key pharmacophore in a variety of investigational drug candidates, demonstrating its versatility and importance in targeting complex diseases.

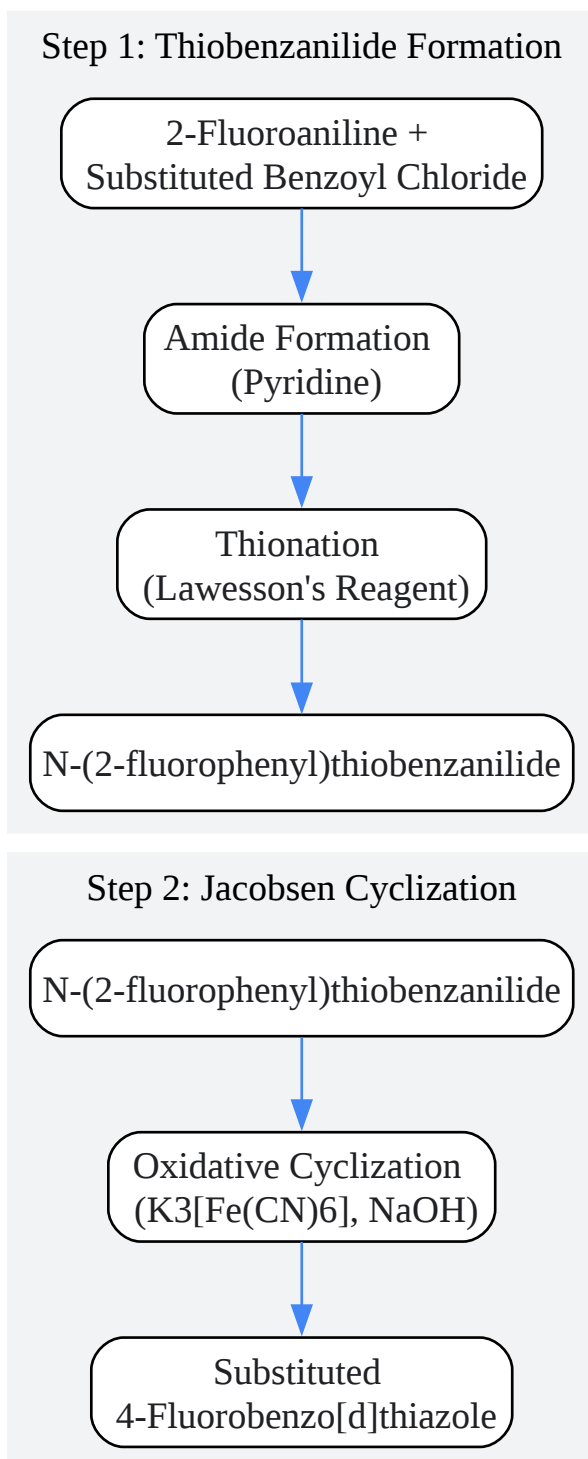
- Anticancer Agents: Fluorinated 2-arylbenzothiazoles have shown potent and selective activity against cancer cell lines, particularly breast cancer.[4] The mechanism is believed to involve the induction of the cytochrome P450 enzyme CYP1A1, which metabolically activates the compound into a cytotoxic agent specifically within tumor cells.[4]
- Antiviral Therapeutics (SARS-CoV-2): Recent research has identified 4-fluorobenzothiazole moieties as critical components in highly potent inhibitors of the SARS-CoV-2 main protease (Mpro), an essential enzyme for viral replication.[3][9] These compounds represent promising leads for the development of new COVID-19 therapeutics.[3]
- Anthelmintic and Antibacterial Agents: Derivatives of fluorobenzothiazole have been synthesized and evaluated for their activity against parasitic worms and various bacterial strains, indicating a broad potential in combating infectious diseases.

## Experimental Protocol: Synthesis of the 4-Fluorobenzothiazole Core via Jacobsen Cyclization

The Jacobsen cyclization is a classical and effective method for synthesizing the benzothiazole ring system. It involves the oxidative radical cyclization of a precursor thiobenzanilide. The following protocol is a generalized procedure based on established literature for forming substituted benzothiazole cores.[5][6]

Rationale: This two-step process begins with the formation of a thiobenzanilide from an aniline and a thioacylating agent. The subsequent intramolecular cyclization is driven by an oxidizing agent, typically potassium ferricyanide, which facilitates the formation of the stable, fused

heterocyclic system. The choice of a 2-fluoro-substituted aniline as a starting material is critical for introducing the fluorine atom at the desired 4-position of the final benzothiazole product.



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Caption: General workflow for synthesizing 4-fluorobenzothiazole derivatives.

#### Step-by-Step Methodology:

- **Amide Synthesis:** To a solution of 2-fluoroaniline (1 equivalent) in pyridine at 0°C, add a substituted benzoyl chloride (1 equivalent) dropwise. Allow the reaction to warm to room temperature and stir for 4-6 hours. Pour the reaction mixture into cold water and collect the resulting precipitate by filtration. Wash the solid with water and dry to yield the N-(2-fluorophenyl)benzamide intermediate.
- **Thionation:** Suspend the N-(2-fluorophenyl)benzamide (1 equivalent) in a suitable solvent such as hexamethylphosphoramide (HMPA) or toluene. Add Lawesson's reagent (0.5 equivalents) and heat the mixture to 80-110°C for 2-4 hours, monitoring by TLC. After cooling, partition the mixture between an organic solvent (e.g., ethyl acetate) and water. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography to obtain the N-(2-fluorophenyl)thiobenzanilide.<sup>[6]</sup>
- **Oxidative Cyclization:** Dissolve the N-(2-fluorophenyl)thiobenzanilide (1 equivalent) in a suitable solvent like ethanol or methanol. Add an aqueous solution of sodium hydroxide (NaOH), followed by the portion-wise addition of potassium ferricyanide ( $K_3[Fe(CN)_6]$ ) (2-3 equivalents) with vigorous stirring.<sup>[5][6]</sup> Stir at room temperature for 12-24 hours. Dilute the reaction with water and extract with an organic solvent. Combine the organic extracts, wash with water, dry, and concentrate. Purify the residue by chromatography to yield the final **4-fluorobenzo[d]thiazole** derivative.

## Conclusion and Future Outlook

**4-Fluorobenzo[d]thiazole** is more than just a chemical entity; it is a versatile and powerful scaffold that continues to fuel innovation in drug discovery. Its unique electronic properties, conferred by the fluorine atom, make it an attractive building block for creating next-generation therapeutics with enhanced efficacy and safety profiles. As research progresses, we can anticipate the emergence of novel 4-fluorobenzothiazole derivatives targeting a wider range of diseases, further solidifying the importance of this remarkable heterocyclic core in medicinal chemistry.

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